

Physicochemical Properties of 5-Bromo-4-methoxy-2-nitroaniline: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-4-methoxy-2-nitroaniline

Cat. No.: B1330308

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of the organic compound **5-Bromo-4-methoxy-2-nitroaniline**. Due to the limited availability of direct experimental data for this specific isomer, this document combines verified molecular information with predicted values for key parameters, offering a valuable resource for researchers in chemistry and drug development.

Core Physicochemical Data

The fundamental molecular and predicted physicochemical properties of **5-Bromo-4-methoxy-2-nitroaniline** are summarized below. These values are essential for understanding the compound's behavior in various chemical and biological systems.

Property	Value	Source Type
Molecular Formula	C ₇ H ₇ BrN ₂ O ₃	Verified
Molecular Weight	247.05 g/mol	Verified
CAS Number	6943-69-7	Verified
Predicted Boiling Point	372.2 ± 37.0 °C	Predicted
Predicted pKa	3.51 ± 0.10	Predicted
Melting Point	Data not available	-
Solubility	Data not available	-
logP	Data not available	-

Note: Predicted values are for the closely related compound 5-Bromo-2-(4-methoxyphenoxy)aniline and should be considered as estimates for **5-Bromo-4-methoxy-2-nitroaniline**.

Experimental Protocols

While specific experimental data for **5-Bromo-4-methoxy-2-nitroaniline** is not readily available, the following are detailed, standard methodologies for determining key physicochemical properties of aromatic amines.

Determination of Melting Point (Capillary Method)

This protocol outlines the standard procedure for measuring the melting point of a solid organic compound using a capillary tube apparatus.

- **Sample Preparation:** A small, dry sample of the compound is finely powdered. The open end of a capillary tube is tapped into the powder, and the tube is inverted and tapped to pack the sample into the sealed end. This is repeated until a sample column of 2-3 mm is achieved.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus. A calibrated thermometer is inserted into the designated port to monitor the temperature.

- **Measurement:** The apparatus is heated at a steady rate (e.g., 10-20 °C/minute) for an initial approximate determination. For an accurate measurement, the procedure is repeated with a fresh sample, and the heating rate is slowed to 1-2 °C/minute as the approximate melting point is approached.
- **Data Recording:** The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded as the melting point range.

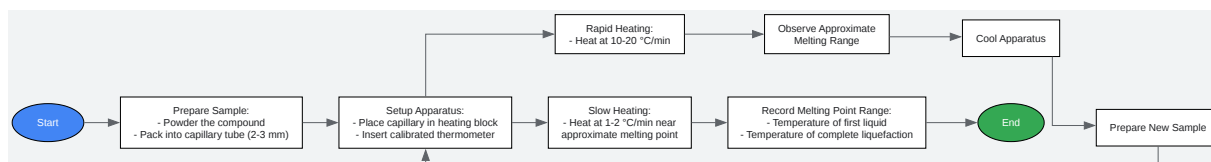
Determination of Solubility

This protocol describes a qualitative method to determine the solubility of an organic compound in various solvents.

- **Sample Preparation:** A small, accurately weighed amount of the compound (e.g., 10 mg) is placed into a series of test tubes.
- **Solvent Addition:** A measured volume of a specific solvent (e.g., 1 mL of water, ethanol, acetone, etc.) is added to each test tube.
- **Mixing and Observation:** Each tube is agitated vigorously for a set period (e.g., 1 minute) at a controlled temperature. The mixture is then observed to determine if the solid has completely dissolved.
- **Classification:** The compound's solubility is classified based on the amount of solute that dissolves in the given volume of solvent (e.g., soluble, partially soluble, or insoluble). This process is repeated with a range of solvents of varying polarities.

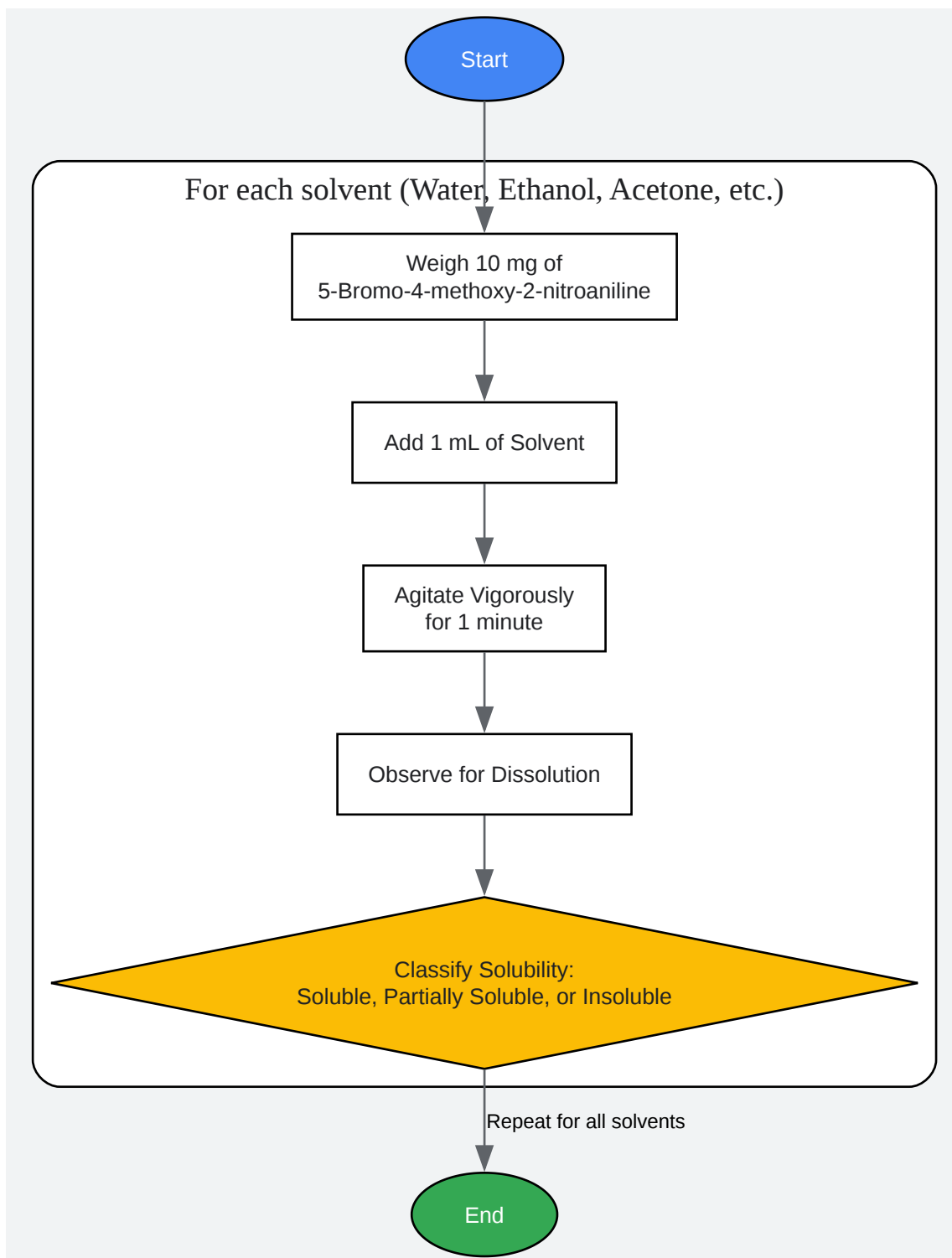
Visualized Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Qualitative Solubility Determination.

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